

Essential Safety and Disposal Procedures for Mitochondrial Fusion Promoter M1

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Compound of Interest

Compound Name: Mitochondrial fusion promoter M1

Cat. No.: B10817487

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For researchers, scientists, and drug development professionals utilizing **Mitochondrial Fusion Promoter M1**, adherence to proper safety and disposal protocols is paramount to ensure a safe laboratory environment and compliance with regulatory standards. This document provides a comprehensive guide to the essential safety measures, handling, and disposal of **Mitochondrial Fusion Promoter M1**, based on available safety data sheets and chemical properties.

Chemical and Physical Properties

A summary of the key quantitative data for **Mitochondrial Fusion Promoter M1** is presented below for easy reference.

Property	Value	Source
Molecular Weight	364.05 g/mol	[1][2][3]
Molecular Formula	C ₁₄ H ₁₀ Cl ₄ N ₂ O	[1][2][3][4]
CAS Number	219315-22-7	[1][2][4]
Purity	≥98%	[2][4]
Solubility	- Soluble to 100 mM in DMSO- 40 mg/mL in DMSO- 6 mg/mL in ethanol	[2][4][5]
Storage (Lyophilized)	Store at room temperature, desiccated. Stable for 24 months.	[4][5]
Storage (in Solution)	Store at -20°C and use within 2 months. Aliquot to avoid multiple freeze/thaw cycles.	[4][5]

Hazard Identification and Safety Precautions

Mitochondrial Fusion Promoter M1 is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS)[6]:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.

Precautionary Measures:

- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.

- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink, or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.

Experimental Protocols: Safe Handling and Use

Reconstitution:

For a 15 mM stock solution, reconstitute 5 mg of lyophilized M1 powder in 0.92 mL of DMSO[5]. Sonication may be recommended to aid dissolution[1].

Handling:

- Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust or vapors.
- Use full personal protective equipment (PPE), including a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves.
- Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.
- Do not weigh the compound directly on a balance pan. Use a weighing paper or a suitable container.

Disposal Procedures

While specific disposal instructions for **Mitochondrial Fusion Promoter M1** are not explicitly detailed in the provided search results, the following general procedure should be followed based on its hazardous properties. All disposal must be in accordance with local, state, and federal regulations.

Step 1: Waste Segregation

- **Solid Waste:** Unused or expired lyophilized powder, as well as any lab materials grossly contaminated with solid M1 (e.g., weighing papers, pipette tips), should be collected in a clearly labeled, sealed container for hazardous chemical waste.
- **Liquid Waste:** Solutions of M1 in solvents like DMSO or ethanol should be collected in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.
- **Sharps:** Any sharps (needles, razor blades) contaminated with M1 should be disposed of in a designated sharps container for chemical contamination.

Step 2: Labeling

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: **"Mitochondrial Fusion Promoter M1"**. Include the solvent if it is a liquid waste.

Step 3: Storage of Waste

- Store waste containers in a designated, secure area away from general lab traffic.
- Ensure containers are sealed to prevent leaks or spills.

Step 4: Final Disposal

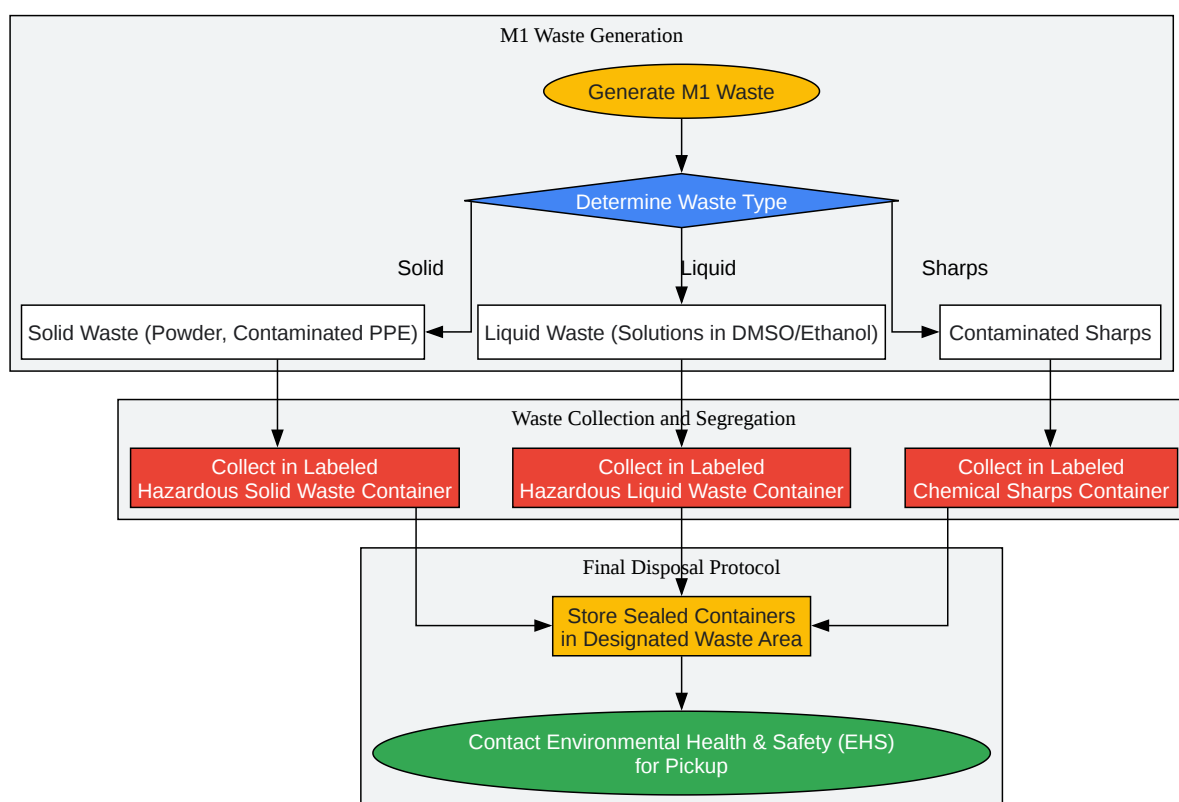
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Do not dispose of M1 down the drain or in the regular trash.

Emergency Spill Procedures:

In case of a spill, evacuate the area and ensure it is well-ventilated. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for hazardous waste disposal. Clean the spill area with a suitable laboratory detergent and water.

Logical Workflow for M1 Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **Mitochondrial Fusion Promoter M1**.



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Caption: Workflow for the proper disposal of **Mitochondrial Fusion Promoter M1** waste.

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